

AM404 mass spectrometry quantification

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: AM404

CAS No.: 183718-77-6

Cat. No.: S518267

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Materials and Reagents

- **Analytical Standards:** **AM404** and its deuterated internal standard, **AM404-d4** [1]
- **Solvents:** Methanol, acetonitrile, water, acetic acid (all analytical or LC-MS grade) [1]
- **Sample Collection:** EDTA tubes for plasma [2]
- **Solid-Phase Extraction (SPE):** Oasis MAX cartridges (60 mg, 3 cc) [1]
- **Mobile Phase:** 0.1% acetic acid in water (Solvent A) and 0.1% acetic acid in methanol (Solvent B) [1]

Experimental Protocol

Sample Preparation (Brain Homogenate)

- **Homogenization:** Weigh the whole brain and homogenize it with an equivalent weight of ice-cold water [1].
- **Protein Precipitation:** Add 10 μ L of methanol and 1 mL of internal standard solution (containing 50 pg/mL **AM404-d4**) to 300 μ L of brain homogenate. Centrifuge the mixture at 2000 g for 5 minutes at 4°C [1].
- **Solid-Phase Extraction (SPE):**
 - Load the supernatant onto an Oasis MAX cartridge pre-activated with methanol, acetonitrile, and water.
 - Wash the cartridge with 3 mL of 0.2% (v/v) acetic acid, followed by 3 mL of 70% (v/v) methanol, and 3 mL of 50% (v/v) acetonitrile.
 - Elute **AM404** with methanol.

- Evaporate the eluent to dryness under a stream of nitrogen and reconstitute the residue in 100 μL of 75% (v/v) methanol [1].

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

- **Chromatography:**
 - **Column:** Luna 3 μm PFP(2) 100 \AA (100 mm \times 2 mm) [1].
 - **Column Temperature:** 40°C [1].
 - **Flow Rate:** 0.3 mL/min [1].
 - **Gradient:** | Time (min) | Solvent B (%) | | :--- | :--- | | 0.0 - 5.0 | 80% to 100% | | 5.0 - 7.5 | 100% | | 7.5 - 7.6 | 100% to 80% | | 7.6 - 10.0 | 80% |
- **Mass Spectrometry Detection:**
 - **Ionization Mode:** Negative ion mode with a TurbolonSpray source [1].
 - **Temperature:** 450°C [1].
 - **Monitoring Ions (m/z):** 394.4 \rightarrow 134.0 for **AM404** and 398.4 \rightarrow 138.0 for **AM404-d4** (internal standard) [1].
 - **Collision Energy:** -45 eV [1].

Quantitative Data and Method Validation

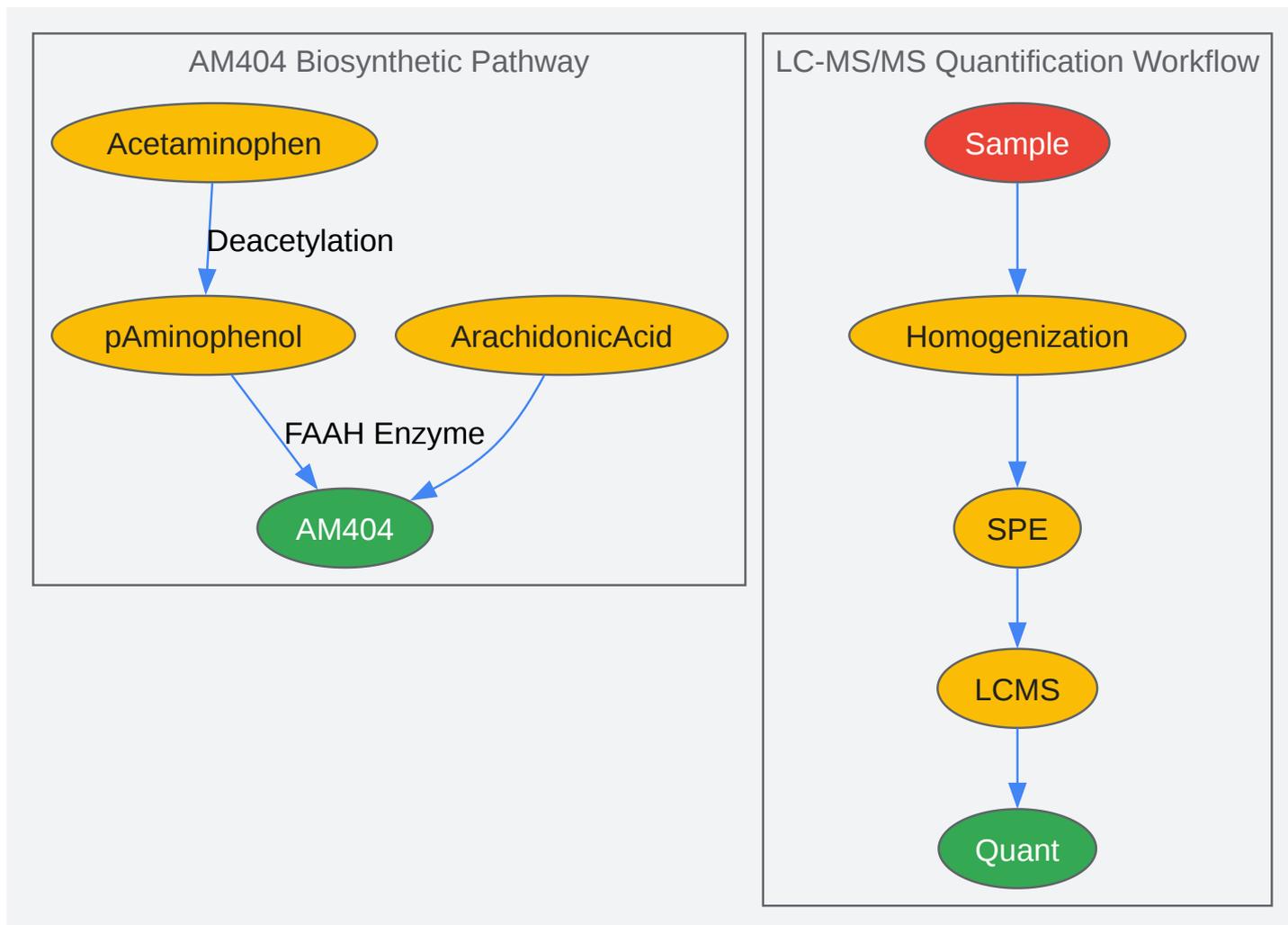
The following table summarizes key quantitative findings and methodological performance characteristics from recent studies.

Parameter	Rat Brain (20 mg/kg acetaminophen)	Human CSF (1g IV paracetamol)
Maximum Concentration (C~max~)	150 pg/g (brain) [1]	5 - 40 nmol·L ⁻¹ (CSF) [2]
Time to C~max~ (t~max~)	0.25 hour [1]	Not specified
Area Under Curve (AUC~0-2h~)	117 pg·hour/g (brain) [1]	Not specified
Limit of Detection (LOD)	2 pg/mL (in brain homogenate) [1]	0.1 nmol·L ⁻¹ (CSF) [2]

Parameter	Rat Brain (20 mg/kg acetaminophen)	Human CSF (1g IV paracetamol)
Limit of Quantification (LOQ)	2 pg/mL (linear range 2-1000 pg/mL) [1]	0.5 nmol·L ⁻¹ (CSF) [2]
Plasma/CSF vs. Brain	Plasma conc. reflects brain AM404 conc. [1]	Confirmed presence in human CNS [2]

AM404 Biosynthesis and Analysis Workflow

The diagram below illustrates the metabolic pathway of **AM404** formation from acetaminophen and the subsequent sample preparation and analysis workflow.



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Diagram 1: **AM404** metabolic pathway and LC-MS/MS quantification workflow.

Key Technical Considerations

- **Internal Standard:** Using a deuterated internal standard (**AM404-d4**) is critical for compensating for matrix effects and recovery losses during sample preparation [1].
- **Sample Stability:** Process samples on ice and store at -70°C until analysis to preserve analyte integrity [1] [2].
- **Specificity:** The LC-MS/MS method using the specified MRM transitions provides high specificity for **AM404**, distinguishing it from other acetaminophen metabolites [1].

- **Human Evidence:** The detection of **AM404** in human cerebrospinal fluid (CSF) following paracetamol administration confirms the clinical relevance of this metabolic pathway [2].

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References

1. Metabolism of AM404 From Acetaminophen at Human ... [pmc.ncbi.nlm.nih.gov]
2. First evidence of the conversion of paracetamol to AM404 in ... [pmc.ncbi.nlm.nih.gov]

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